

Application Notes and Protocols: Dodecyltrimethylammonium Chloride (DTAC) as a Phase Transfer Catalyst

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dodecyltrimethylammonium*

Cat. No.: *B156365*

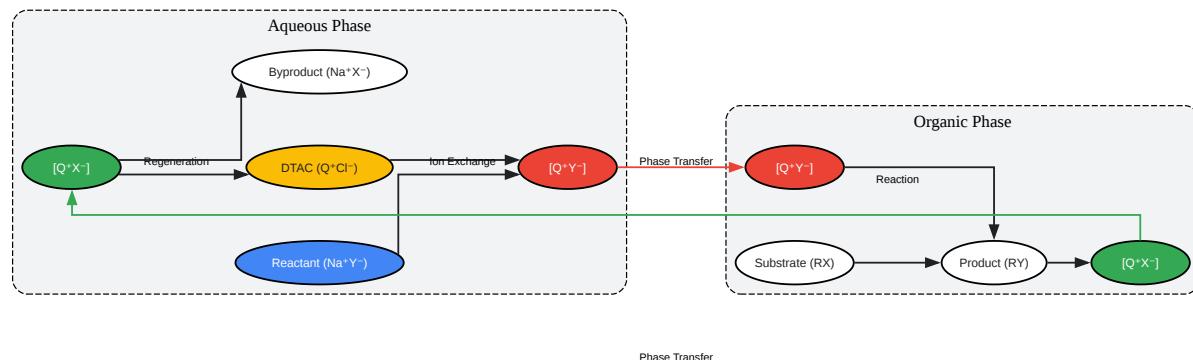
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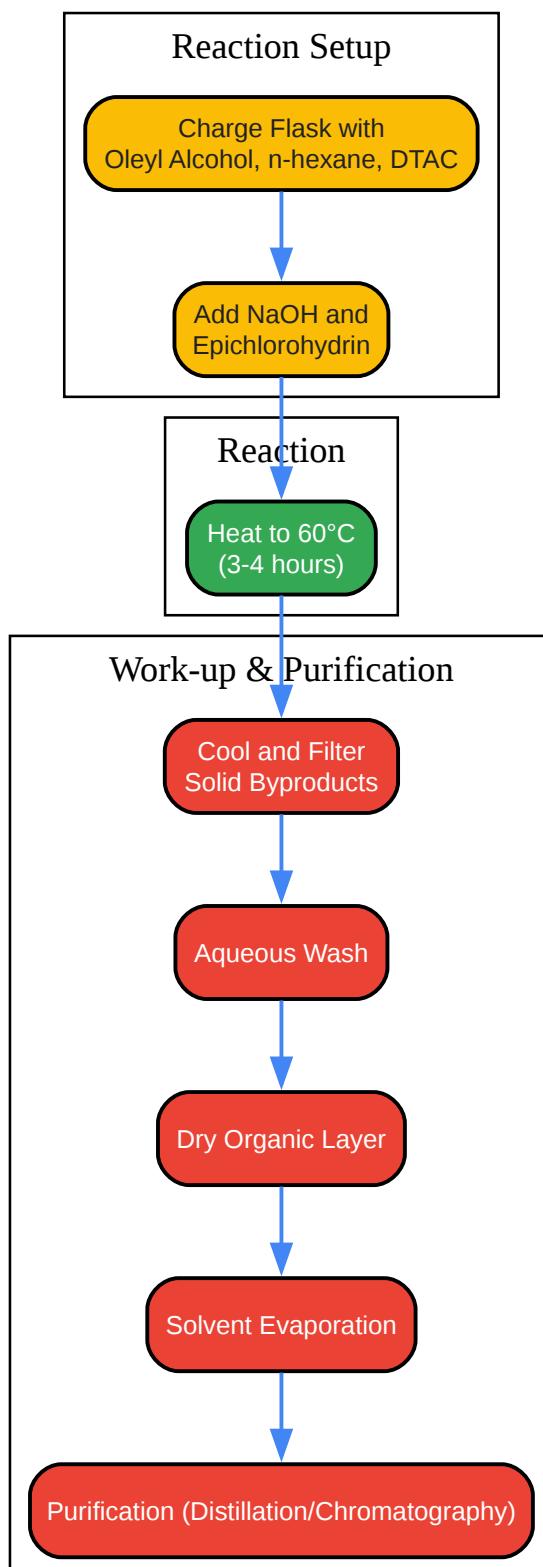
For Researchers, Scientists, and Drug Development Professionals

Dodecyltrimethylammonium chloride (DTAC) is a quaternary ammonium salt that serves as a highly effective phase transfer catalyst (PTC). Its amphipathic nature, possessing a hydrophilic quaternary ammonium head and a lipophilic dodecyl tail, enables it to facilitate reactions between reactants located in immiscible phases, such as an aqueous and an organic phase.^[1] By acting as a "shuttle" for reactive anions from the aqueous to the organic phase, DTAC significantly enhances reaction rates, improves yields, and allows for milder reaction conditions, often reducing the need for hazardous anhydrous solvents.^{[1][2]} This makes DTAC an invaluable tool in various synthetic processes, including alkylations, esterifications, oxidations, and nucleophilic substitutions.^{[1][2]}

Mechanism of Action

Phase transfer catalysis with DTAC operates by pairing the **dodecyltrimethylammonium** cation (Q^+) with a reactant anion (Y^-) from the aqueous phase to form an ion pair $[Q^+Y^-]$. This ion pair possesses sufficient lipophilicity to be soluble in the organic phase. Once in the organic phase, the anion is highly reactive as it is poorly solvated and can readily react with the organic substrate (RX) to form the desired product (RY). The catalyst cation (Q^+) then pairs with the leaving group anion (X^-) and returns to the aqueous phase to repeat the catalytic cycle.



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References

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- To cite this document: BenchChem. [Application Notes and Protocols: Dodecyltrimethylammonium Chloride (DTAC) as a Phase Transfer Catalyst]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b156365#application-of-dtac-as-a-phase-transfer-catalyst\]](https://www.benchchem.com/product/b156365#application-of-dtac-as-a-phase-transfer-catalyst)

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